

Solubility Profile of Z-D-Lys-OH in Organic

**Solvents: A Technical Guide** 

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of  $N\alpha$ -benzyloxycarbonyl-D-lysine (**Z-D-Lys-OH**), a commonly used protected amino acid in peptide synthesis and pharmaceutical development. Understanding the solubility of this compound in various organic solvents is critical for its effective use in synthetic protocols, formulation studies, and other research applications. This document compiles available quantitative and qualitative solubility data, details a general experimental protocol for solubility determination, and presents a visual representation of the experimental workflow.

### Quantitative and Qualitative Solubility Data

Precise quantitative solubility data for **Z-D-Lys-OH** in a wide range of organic solvents is not readily available in published literature. However, data for its enantiomer, Z-L-Lys-OH, provides a strong estimation. The physical properties of enantiomers are identical except for their interaction with plane-polarized light, meaning their solubility in achiral solvents should be the same.

Table 1: Quantitative Solubility of Z-L-Lys-OH



Solvent	Solubility	Conditions
Water (H₂O)	50 mg/mL (178.37 mM)	Requires sonication.[1]
Dimethyl Sulfoxide (DMSO)	10 mg/mL (35.67 mM)	Requires sonication, warming, and pH adjustment to 10 with 1 M NaOH.[1]

It is important to note that the hygroscopic nature of DMSO can significantly impact the solubility of the product; therefore, using a newly opened container is recommended.[1]

Qualitative Solubility Information for **Z-D-Lys-OH** 

**Z-D-Lys-OH** is generally described as being soluble in a variety of organic solvents.[2] This qualitative information is useful for initial solvent screening.

Table 2: Qualitative Solubility of Z-D-Lys-OH

Solvent	Solubility
Chloroform	Soluble[2]
Dichloromethane	Soluble
Ethyl Acetate	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Acetone	Soluble

# **Experimental Protocol for Solubility Determination**

The following is a general experimental protocol for determining the solubility of a compound like **Z-D-Lys-OH** in a given solvent, based on the gravimetric method. This method is a reliable and widely used technique for generating accurate solubility data.

Objective: To determine the saturation solubility of **Z-D-Lys-OH** in a specific organic solvent at a controlled temperature.



#### Materials:

- Z-D-Lys-OH
- Selected organic solvent(s)
- Vials with screw caps
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (0.22 μm)
- Pipettes
- Evaporation apparatus (e.g., rotary evaporator or vacuum oven)

#### Procedure:

- Sample Preparation: Add an excess amount of Z-D-Lys-OH to a pre-weighed vial. The
  excess solid is necessary to ensure that a saturated solution is achieved.
- Solvent Addition: Add a known volume or mass of the desired organic solvent to the vial.
- Equilibration: Tightly cap the vial and place it in a thermostatically controlled shaker set to the
  desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period
  (typically 24-48 hours) to ensure that the solution reaches saturation.
- Phase Separation: After equilibration, centrifuge the vial at a high speed to pellet the excess undissolved solid.
- Sample Collection: Carefully withdraw a known volume of the clear supernatant using a
  pipette fitted with a syringe filter to prevent any solid particles from being transferred.

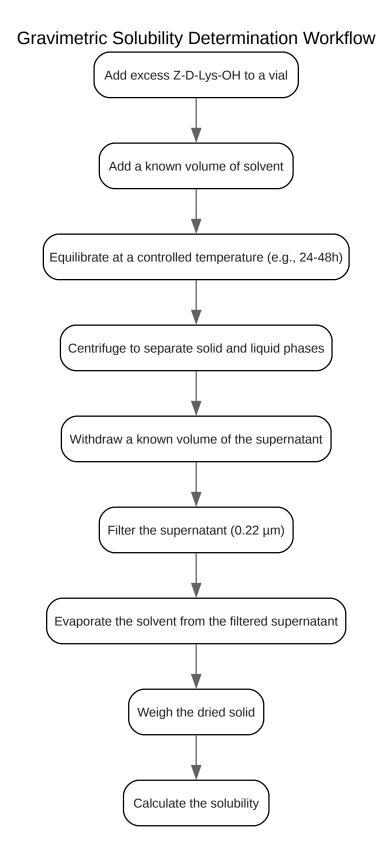


- Solvent Evaporation: Transfer the filtered supernatant to a pre-weighed evaporation flask or dish. Remove the solvent under reduced pressure using a rotary evaporator or by drying in a vacuum oven until a constant weight of the dissolved solid is obtained.
- Data Analysis: Weigh the flask or dish containing the dried solid. The difference between this
  weight and the initial weight of the empty container is the mass of Z-D-Lys-OH that was
  dissolved in the known volume of the solvent.
- Calculation: Calculate the solubility in mg/mL or other desired units.

## **Experimental Workflow Diagram**

The following diagram illustrates the general workflow for the gravimetric determination of solubility.





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Caption: Gravimetric solubility determination workflow.



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### References

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